Application Note: Purification of N,5-Dimethyl-1H-pyrazole-3-carboxamide[1]

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Compound of Interest

Compound Name:	*N,5-Dimethyl-1H-pyrazole-3-carboxamide*
Cat. No.:	*B7805122*

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Executive Summary & Chemical Context[2][3][4][5][6][7][8][9][10]

N,5-Dimethyl-1H-pyrazole-3-carboxamide is a critical pharmacophore often utilized as a fragment in the synthesis of kinase inhibitors and anti-inflammatory agents. Its purification presents a specific set of challenges derived from its amphoteric nature and tautomeric equilibrium.

Unlike its

-alkylated analogs (e.g., 1,5-dimethylpyrazole), this compound possesses a free proton on the pyrazole ring (

), rendering it capable of hydrogen bonding and ionization.[1] This guide details a purification strategy that exploits the compound's acidity (

) for chemical separation, followed by crystallization for physical refinement.[1]

Structural Definition & Nomenclature Alert

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- Target Molecule: Pyrazole ring unsubstituted at

  (

  ), methyl group at

  , and a methyl-substituted carboxamide at

  .[1]

- Tautomerism: In solution, the

  -pyrazole exists in equilibrium between the 3-carboxamide and 5-carboxamide forms. However, the 3-carboxamide-5-methyl tautomer is generally the predominant stable form in solid state.

- Critical Distinction: This protocol is NOT for 1,5-dimethyl-1H-pyrazole-3-carboxamide (where the ring nitrogen is methylated). The Acid-Base extraction method described below will fail for ring-methylated analogs.

Physicochemical Profiling & Solubility

Understanding the solubility profile is the causal link to successful purification.

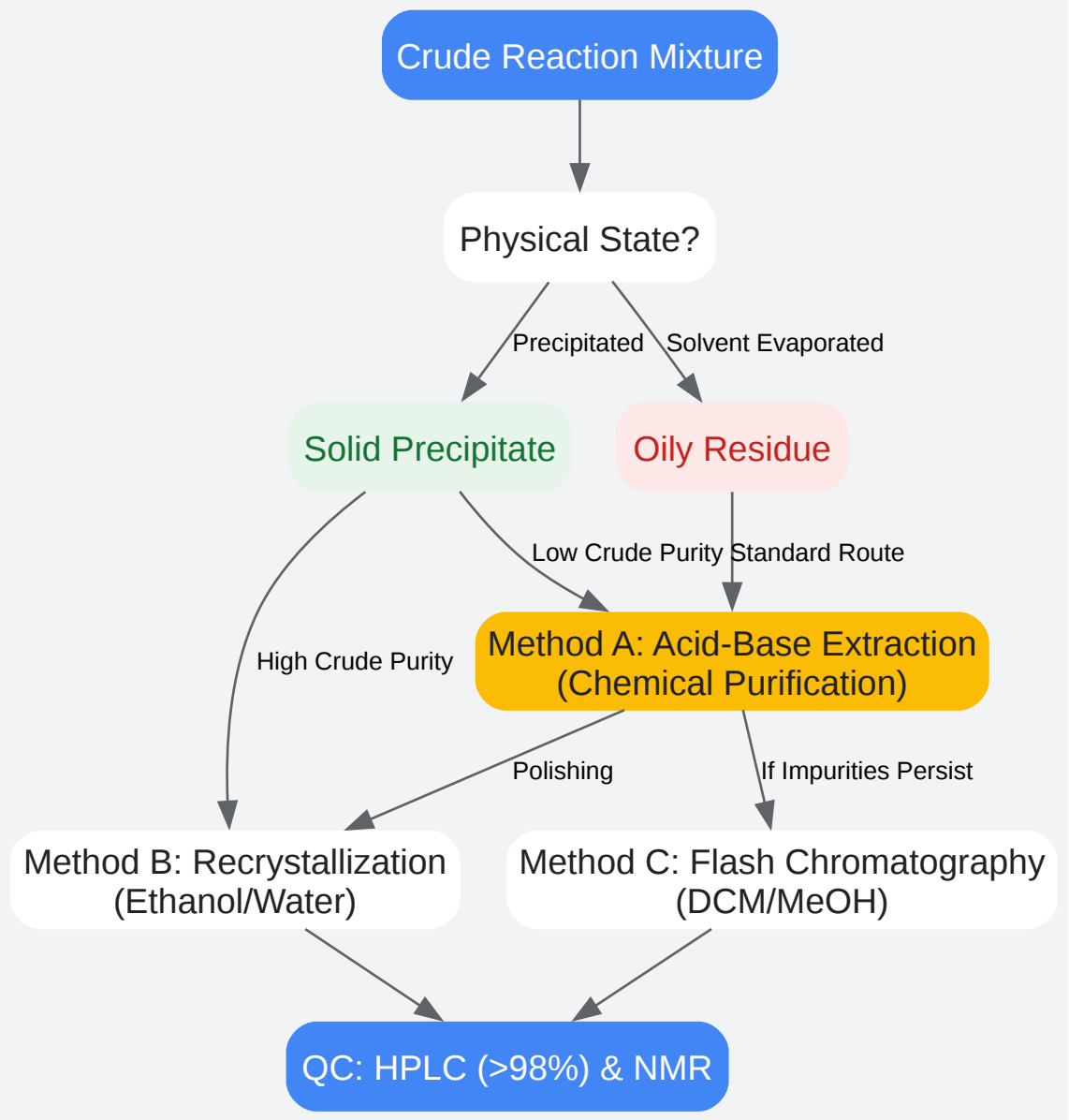
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Solvent	Solubility (RT)	Solubility (Hot)	Role in Purification
Water (pH 7)	Low to Moderate	Moderate	Anti-solvent / Wash medium
NaOH (1M)	High	High	Extraction Medium (Deprotonates Ring NH)
HCl (1M)	High	High	Protonates Basic Impurities (removes amines)
Ethanol	Moderate	High	Recrystallization Solvent
Ethyl Acetate	Moderate	High	Organic Extraction / Recrystallization
DCM	Moderate	High	Chromatography Eluent

Decision Tree: Purification Strategy

The following logic flow dictates the optimal purification route based on crude purity and scale.

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Figure 1: Purification Decision Tree. Method A is recommended as the primary cleanup step for all large-scale batches.

Method A: Acid-Base Chemical Extraction (The "Self-Validating" Protocol)

This method is the most robust because it relies on the specific

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of the pyrazole ring, effectively separating the target from non-acidic impurities (e.g., esters, bis-methylated byproducts) and basic impurities (e.g., unreacted methylamine).[1]

Mechanism

The electron-withdrawing carboxamide group increases the acidity of the pyrazole

.

- High pH: Target deprotonates

  Water Soluble Anion.

- Organic Wash: Non-acidic organic impurities are washed away.

- Low pH: Target reprotonates

  Precipitates or extracts into organic solvent.

Protocol Steps

- Dissolution: Dissolve crude residue in Ethyl Acetate (EtOAc).

- Acid Wash (Remove Amines): Wash the EtOAc layer with 1M HCl (

).[1]

  - Why: Removes unreacted methylamine or other basic catalysts. The target pyrazole is weakly basic but less so than aliphatic amines; it remains in the organic layer or precipitates (if HCl conc is too high, keep it dilute).[1]

- Base Extraction (Isolate Target): Extract the EtOAc layer with 1M NaOH (

).[1]

  - Observation: The target moves into the Aqueous Layer as the sodium salt.

  - Waste: Discard the organic layer (contains neutral/non-acidic impurities).[1]

- Precipitation: Cool the combined aqueous NaOH extracts to 0–5°C.

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- Acidification: Slowly add 6M HCl dropwise with vigorous stirring until pH reaches ~3–4.
  - Critical: Do not overshoot to pH < 1, or the pyrazole may protonate at the pyridine-like nitrogen and redissolve as a cation.
- Filtration/Extraction: The target should precipitate as a white solid. Filter and wash with cold water.[2] If no precipitate forms (oiling out), extract the acidic aqueous layer with EtOAc (

  ), dry over

  , and evaporate.[1]

Method B: Recrystallization (Polishing)[8]

If Method A yields a solid with 95-98% purity, recrystallization is the most cost-effective method to reach >99%.

Solvent System

- Primary Solvent: Ethanol (or Methanol)[1][3]
- Anti-Solvent: Water[1]

Protocol Steps

- Place the crude solid in a flask equipped with a reflux condenser.
- Add Ethanol (approx. 5–10 mL per gram of solid).
- Heat to reflux (80°C) with stirring.
- If not fully dissolved, add Ethanol in small portions until dissolution is complete.[1]
- Optional: Add activated carbon (5% w/w), reflux for 10 min, and filter hot through Celite to remove color.
- Remove from heat. While still hot, add Water dropwise until a faint turbidity (cloudiness) persists.

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- Add a few drops of Ethanol to clear the solution.
- Allow to cool slowly to room temperature, then chill at 4°C for 4 hours.
- Filter the crystals and wash with cold Ethanol/Water (1:1).[1]
- Dry in a vacuum oven at 45°C for 12 hours.

Method C: Flash Column Chromatography[8][12]

Required if the compound oils out during Method A or fails to crystallize.

Stationary Phase

- Silica Gel: 40–63

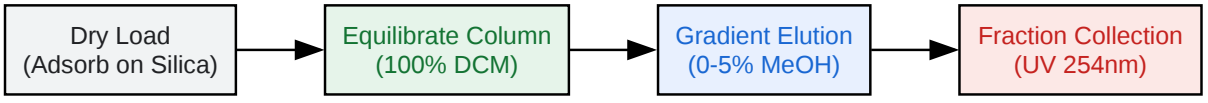
  particle size.

Mobile Phase Optimization

- Solvent A: Dichloromethane (DCM)[2][1]
- Solvent B: Methanol (MeOH)[1][4]
- Gradient: 0%

  5% MeOH in DCM over 20 CV (Column Volumes).
- Modifier: Add 0.1% Triethylamine (TEA) if peak tailing is observed (prevents interaction with acidic silanols).[1]

Workflow Diagram



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Figure 2: Linear gradient elution strategy for polar pyrazoles.

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Analytical Validation (QC)

Trustworthiness requires verification. Use these parameters to validate the isolated product.

HPLC-UV Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge), 3.5

  , 4.6 x 100 mm.[1]
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: 254 nm (aromatic ring) and 210 nm (amide).[1]
- Acceptance Criteria: Single peak, Area % > 98.5%.

1H-NMR Validation (DMSO-d6)

- Diagnostic Signals:
  - ppm: Broad singlet (

    -pyrazole NH). Note: This peak may be invisible if wet or exchanging.[1]
  - ppm: Broad quartet (Amide NH-Me).
  - ppm: Singlet (Pyrazole CH, C4-H).[1]
  - ppm: Doublet (Amide N-Me).[1]
  - ppm: Singlet (Pyrazole C5-Me).

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Oiling out during crystallization	Cooling too fast or too much anti-solvent.	Re-heat to dissolve. Add more ethanol. Cool very slowly (wrap flask in foil). Seed with a pure crystal if available.
Low Yield in Method A	pH during precipitation was not optimal.	The isoelectric point/precipitation point is narrow. Adjust pH carefully to ~3-4. If no solid, extract the aqueous layer with EtOAc.[1]
Double peaks in HPLC	Tautomerism.	Pyrazoles often show split peaks in unbuffered HPLC. Use 0.1% Formic Acid or TFA to force a single protonation state.
Product stuck on Silica	Compound is too polar/acidic.	Switch to DCM:MeOH (9:1) or use Reverse Phase (C18) Flash chromatography.[1]

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